

Personal protective equipment for handling 5-Indanol

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Compound of Interest

Compound Name: 5-Indanol

Cat. No.: B105451

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Essential Safety and Handling Guide for 5-Indanol

This guide provides crucial safety and logistical information for the proper handling and disposal of **5-Indanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

Chemical and Physical Properties of 5-Indanol

Property	Value	Source
CAS Number	1470-94-6	[1][2]
Molecular Formula	C ₉ H ₁₀ O	[2][3]
Molecular Weight	134.18 g/mol	[1][2]
Appearance	Light brown or gray-brown solid/crystalline powder	[2][3][4][5]
Melting Point	51-53 °C	[1][2]
Boiling Point	255 °C	[1][2]
Flash Point	110 °C (230 °F) - closed cup	[1]
Vapor Pressure	0.014 mm Hg	[4]

Hazard Identification and GHS Classification

5-Indanol is classified as a hazardous substance. The primary hazards are:

- Acute Dermal Toxicity (Category 3): Toxic in contact with skin (H311).[1][3]
- Skin Irritation (Category 2): Causes skin irritation (H315).[3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation (H319).[3]

The signal word for **5-Indanol** is Danger.[1][3]

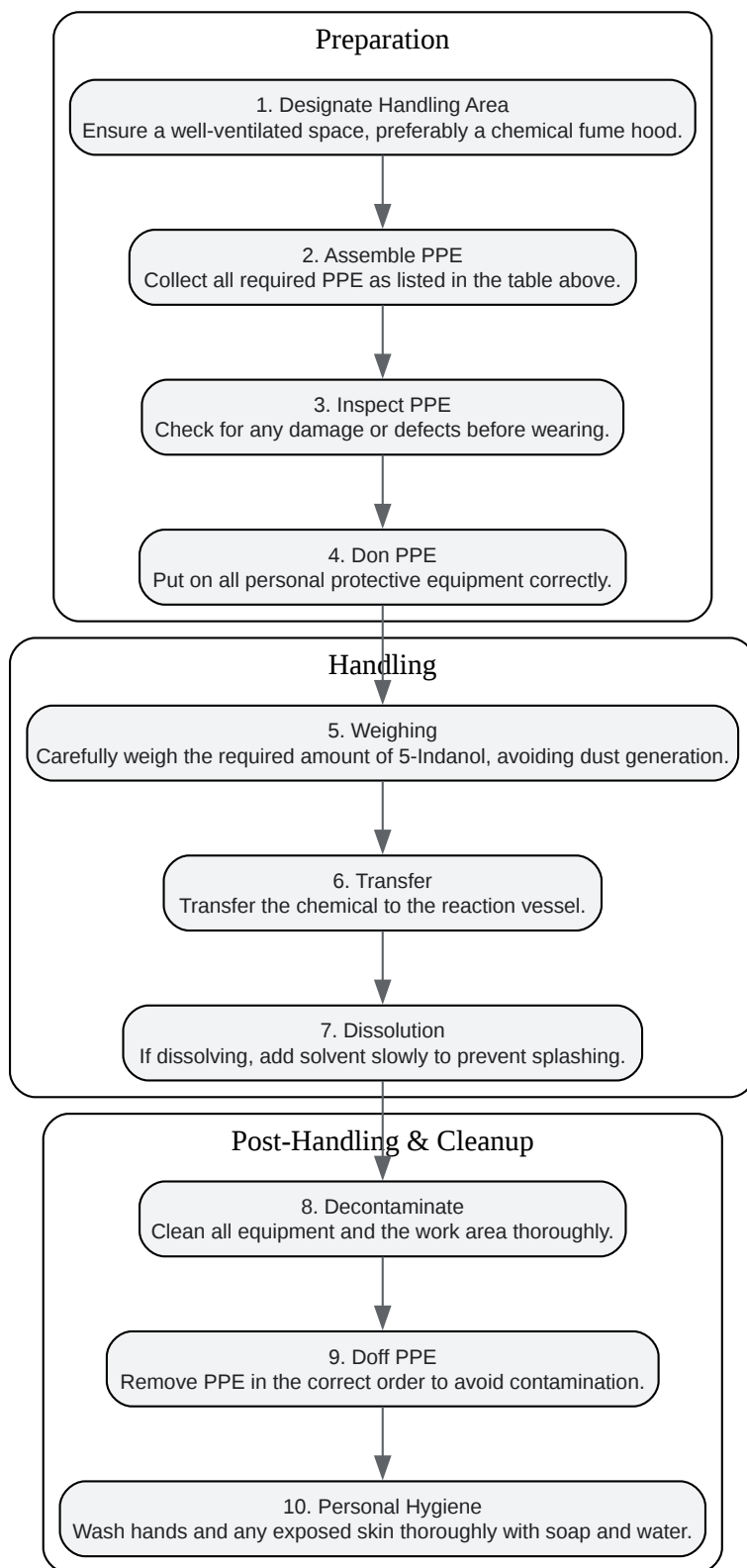
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to ensure user safety when handling **5-Indanol**. The following equipment must be worn at all times.

PPE Category	Required Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Inspect for tears before use.
Eye and Face Protection	Safety glasses with side shields and a face shield	Goggles may be required for splash hazards. The face shield provides an additional layer of protection.[1][6]
Respiratory Protection	N95 (US) or equivalent dust mask	Use in a well-ventilated area or a chemical fume hood.[1]
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Foot Protection	Closed-toe shoes	To protect against spills and falling objects.[7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for minimizing exposure and ensuring safe handling of **5-Indanol**.



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Figure 1. Step-by-step workflow for the safe handling of **5-Indanol**.

Disposal Plan

Proper disposal of **5-Indanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste:
 - Place any unused or contaminated solid **5-Indanol** into a clearly labeled hazardous waste container.
 - Contaminated materials such as weighing paper, gloves, and paper towels should also be disposed of in this container.
- Liquid Waste:
 - Solutions containing **5-Indanol** should be collected in a separate, labeled hazardous waste container for liquid organic waste.
 - Do not pour any solutions containing **5-Indanol** down the drain.[8]

Disposal Procedure:

- All waste must be disposed of through an approved waste disposal plant.[5]
- Follow all local, state, and federal regulations for the disposal of toxic organic materials.
- The RIDADR classification for **5-Indanol** is UN 2811 6.1/PG 3, indicating a toxic solid.[2]
This information should be provided to the waste disposal service.

Emergency Procedures

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention as **5-Indanol** is toxic in contact with skin.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if you feel unwell.
- Ingestion: If swallowed, call a poison center or doctor immediately. Do not induce vomiting.

In Case of a Spill:

- Evacuate the immediate area.
- Wearing the appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop the absorbed material into a labeled hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose of all cleanup materials as hazardous waste.

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